

Application Notes and Protocols: Synthesis and Characterization of Diethanolammonium Benzenesulfonate

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Compound of Interest

Compound Name: *Einecs 299-589-7*

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These application notes provide a detailed protocol for the synthesis of diethanolammonium benzenesulfonate, a salt formed from the reaction of benzenesulfonic acid and 2,2'-iminodiethanol (diethanolamine). This compound is of interest for its potential applications in surfactant chemistry and as a counterion in pharmaceutical formulations. The following sections detail the experimental procedure, present key data in a structured format, and illustrate the reaction workflow.

Introduction

Benzenesulfonic acid is a strong organic acid, and its salts are widely used in various industrial applications, including detergents, dyes, and pharmaceuticals.[1][2] Diethanolamine is a secondary amine and a diol, making it a versatile building block in organic synthesis and a common neutralizing agent.[3] The reaction between benzenesulfonic acid and diethanolamine is an acid-base neutralization that forms diethanolammonium benzenesulfonate. While the reaction of alkylated benzenesulfonic acids with diethanolamine to form surfactants is well-documented, this protocol focuses on the synthesis of the unsubstituted parent salt.[4][5]

Data Presentation

The following table summarizes the key physicochemical properties of the reactants and the expected product, diethanolammonium benzenesulfonate.

Compound	Formula	Molecular Weight (g/mol)	Appearance	Melting Point (°C)	Solubility
Benzenesulfonic Acid	C ₆ H ₆ O ₃ S	158.18	Colorless crystalline solid	43-44 (hydrate)	Soluble in water and alcohol
2,2'-Iminodiethanol	C ₄ H ₁₁ NO ₂	105.14	White solid or colorless, viscous liquid	28	Miscible with water
Diethanolammonium Benzenesulfonate	C ₁₀ H ₁₇ NO ₅ S	263.31	White crystalline solid (expected)	Not available	Expected to be soluble in water

Experimental Protocol: Synthesis of Diethanolammonium Benzenesulfonate

This protocol describes the laboratory-scale synthesis of diethanolammonium benzenesulfonate.

Materials:

- Benzenesulfonic acid (≥97.0%)
- 2,2'-Iminodiethanol (Diethanolamine, ≥99.0%)
- Isopropanol (ACS grade)
- Diethyl ether (ACS grade)
- Deionized water

- Round-bottom flask (250 mL)
- Magnetic stirrer and stir bar
- Dropping funnel
- Ice bath
- Rotary evaporator
- Büchner funnel and filter paper
- Glassware for crystallization

Procedure:

- Dissolution of Reactants:
 - In a 250 mL round-bottom flask equipped with a magnetic stir bar, dissolve 15.82 g (0.1 mol) of benzenesulfonic acid in 100 mL of isopropanol.
 - In a separate beaker, dissolve 10.51 g (0.1 mol) of diethanolamine in 50 mL of isopropanol.
- Reaction:
 - Place the round-bottom flask containing the benzenesulfonic acid solution in an ice bath and begin stirring.
 - Transfer the diethanolamine solution to a dropping funnel.
 - Add the diethanolamine solution dropwise to the stirred benzenesulfonic acid solution over a period of 30 minutes. Maintain the temperature of the reaction mixture below 20°C.
 - After the addition is complete, remove the ice bath and allow the reaction mixture to stir at room temperature for 2 hours.
- Isolation of the Product:

- Reduce the volume of the solvent by approximately half using a rotary evaporator.
- Slowly add 100 mL of diethyl ether to the concentrated solution while stirring to precipitate the product.
- Cool the mixture in an ice bath for 30 minutes to maximize precipitation.
- Collect the white precipitate by vacuum filtration using a Büchner funnel.
- Wash the collected solid with two 20 mL portions of cold diethyl ether.
- Purification (Optional):
 - The crude product can be recrystallized from a minimal amount of hot isopropanol, followed by cooling to room temperature and then in an ice bath to induce crystallization.
 - Collect the purified crystals by vacuum filtration and wash with a small amount of cold isopropanol.
- Drying:
 - Dry the final product in a vacuum oven at 40°C overnight.
 - Determine the yield and characterize the product.

Expected Yield: 85-95%

Characterization

The synthesized diethanolammonium benzenesulfonate can be characterized using various analytical techniques:

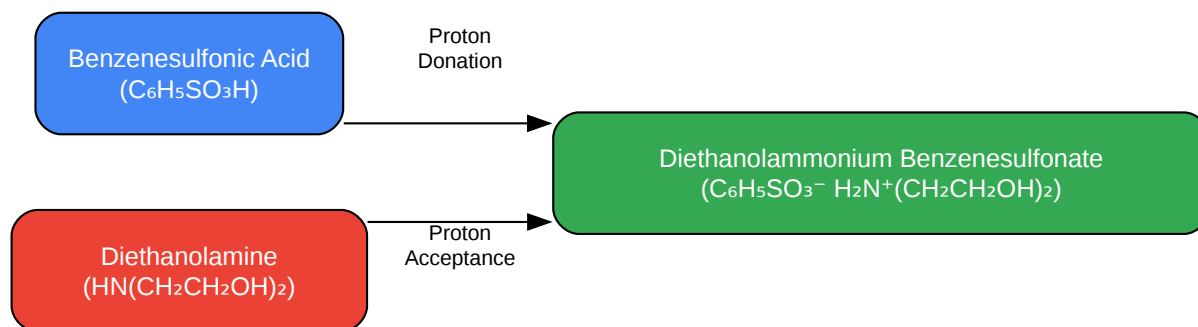
- Melting Point: Determination of the melting point range can indicate the purity of the compound.
- FT-IR Spectroscopy: The formation of the salt can be confirmed by the presence of characteristic peaks for the sulfonate group (SO_3^-) and the ammonium group (NH_2^+). The IR

spectrum of a benzenesulfonate salt typically shows strong absorption bands for the S=O stretching vibrations.[6]

- ^1H and ^{13}C NMR Spectroscopy: These techniques can be used to confirm the structure of the cation and anion.
- Elemental Analysis: To determine the elemental composition (C, H, N, S) and confirm the empirical formula.

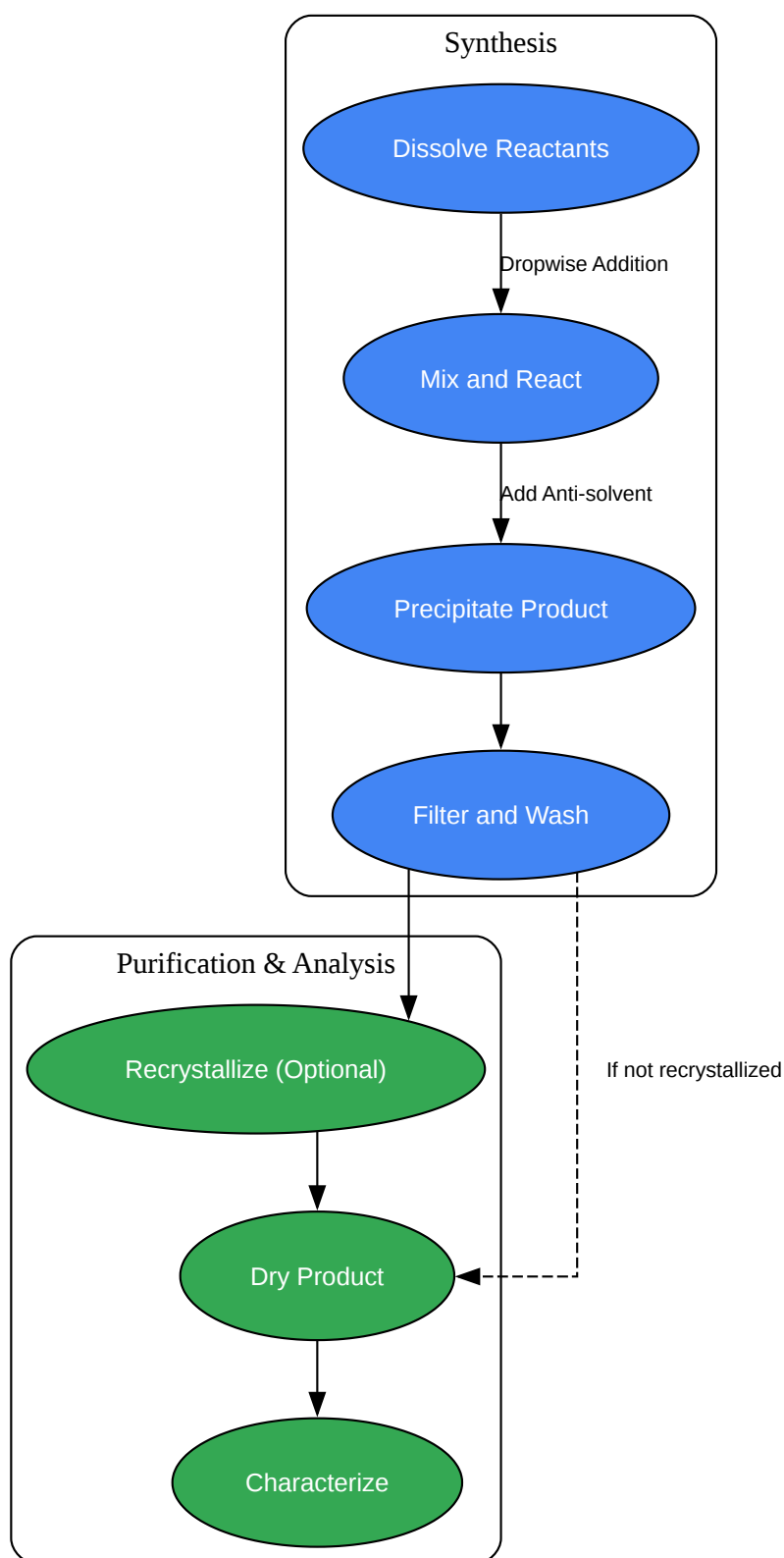
Logical Relationships and Workflows

The following diagrams illustrate the reaction mechanism and the experimental workflow.



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Caption: Acid-base neutralization reaction.



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Caption: Experimental workflow for synthesis.

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